

A Technical Guide to 4-iodo-1-methyl-1H-pyrazole-5-carboxylic acid

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Compound of Interest

Compound Name: 4-iodo-1-methyl-1H-pyrazole-5-carboxylic acid

Cat. No.: B1298065

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **4-iodo-1-methyl-1H-pyrazole-5-carboxylic acid**, a versatile heterocyclic compound. It details the molecule's chemical and physical properties, a standard synthesis protocol, and its significant applications in the fields of pharmaceutical and agrochemical development. The pyrazole ring system is a well-established pharmacophore, and this particular intermediate offers unique reactivity for synthesizing novel bioactive molecules.[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

4-iodo-1-methyl-1H-pyrazole-5-carboxylic acid is a white to almost white crystalline powder. [\[1\]](#)[\[3\]](#) Its key quantitative properties are summarized below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	252.01 g/mol	[1] [3]
Molecular Formula	C ₅ H ₅ IN ₂ O ₂	[1]
CAS Number	75092-30-7	[1] [4]
Melting Point	242 °C	[1] [3] [4]
Purity	≥ 98% (GC)	[1] [3]
Appearance	White to almost white powder/crystal	[1] [3]
Storage Conditions	Room Temperature	[1] [3]

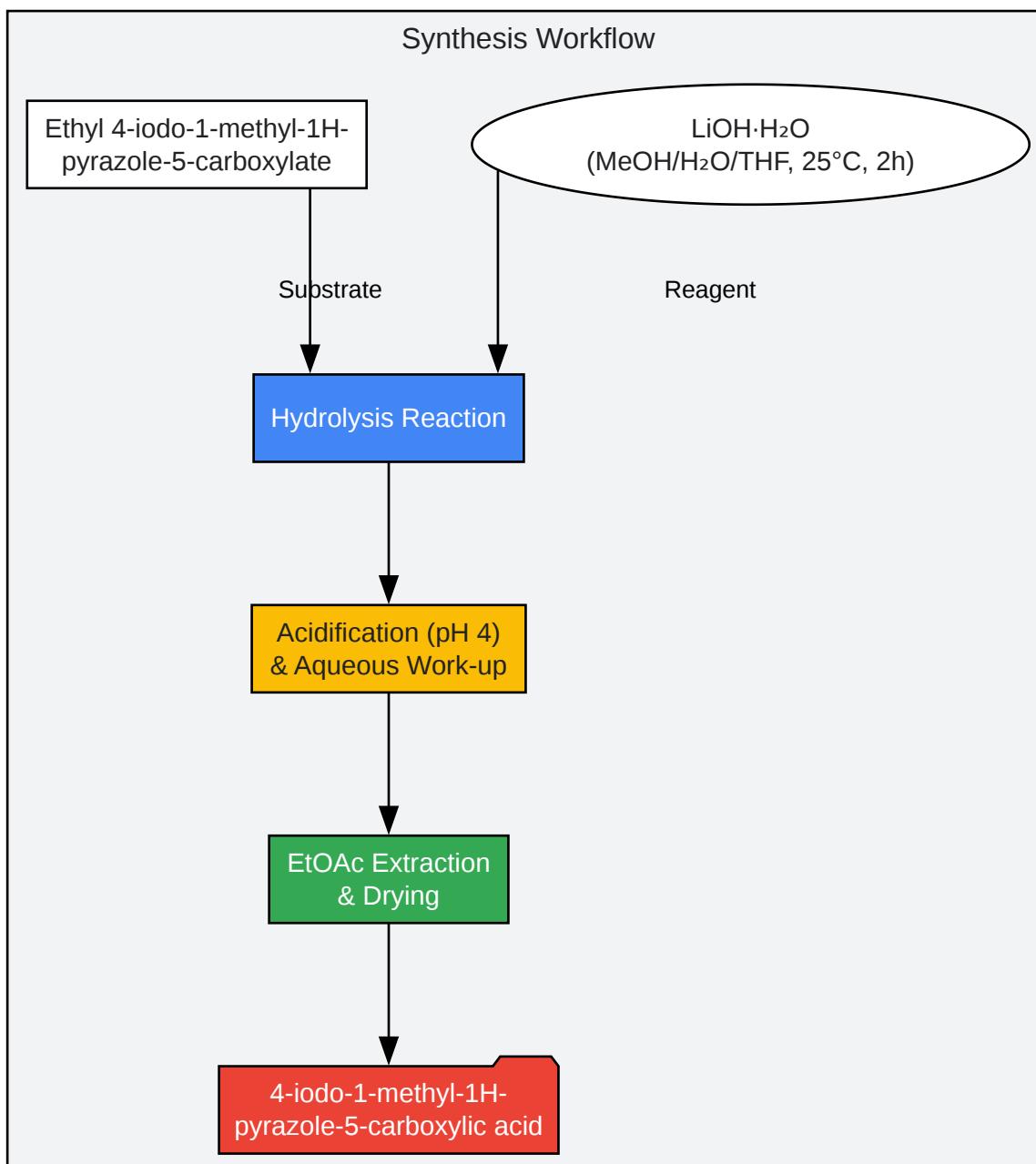
Synthesis and Experimental Protocols

The compound is typically synthesized from its ethyl ester precursor. The following protocol outlines a general and effective method for its preparation.[\[4\]](#)

Experimental Protocol: Hydrolysis of Ethyl 4-iodo-1-methyl-1H-pyrazole-5-carboxylate

- **Dissolution:** Dissolve ethyl 4-iodo-1-methyl-1H-pyrazole-5-carboxylate (e.g., 700 mg, 2.5 mmol) in a 15 mL solvent mixture of MeOH/H₂O/THF (1:1:1 v/v/v).
- **Addition of Base:** Add Lithium hydroxide monohydrate (e.g., 1.05 g, 25 mmol) to the stirred solution.
- **Reaction:** Stir the reaction solution at 25°C for 2 hours. Monitor the reaction completion.
- **Work-up:**
 - Concentrate the mixture under reduced pressure to remove the organic solvents.
 - Adjust the pH of the remaining aqueous solution to 4 using 1N HCl.
 - Extract the aqueous phase with Ethyl Acetate (EtOAc).

- Combine the organic layers, wash with saturated brine, and dry over anhydrous Na_2SO_4 .
- Isolation: Concentrate the organic solution under reduced pressure to obtain the crude **4-iodo-1-methyl-1H-pyrazole-5-carboxylic acid**. The product can often be used in the next step without further purification.^[4]



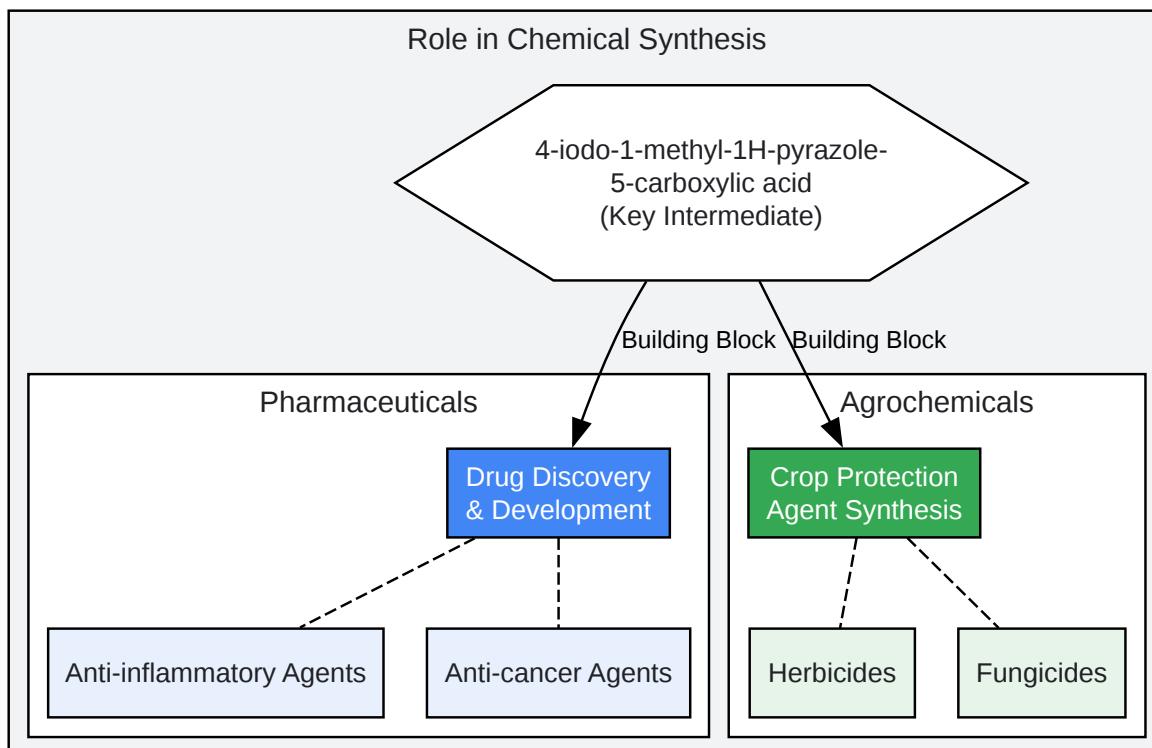
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A flowchart of the synthesis protocol for **4-iodo-1-methyl-1H-pyrazole-5-carboxylic acid**.

Applications in Research and Development

4-iodo-1-methyl-1H-pyrazole-5-carboxylic acid serves as a crucial building block in the synthesis of more complex bioactive molecules.^[1] The presence of both a carboxylic acid group and an iodine atom provides two distinct points for chemical modification, making it a valuable intermediate for chemists.^{[1][3]}

- Pharmaceutical Development: This compound is frequently utilized in the development of novel pharmaceuticals. Researchers have employed it in the synthesis of potential anti-inflammatory and anti-cancer agents, leveraging the pyrazole core which is a known pharmacophore.^{[1][3]}
- Agrochemical Chemistry: In the agricultural sector, it is used as an intermediate for creating new herbicides and fungicides. Its structure allows for the development of agents that can effectively modulate biological pathways in pests and weeds, contributing to crop protection.^{[1][3]}
- Analytical Chemistry: The compound can also be used as a standard in various analytical methods, aiding in the detection and quantification of other substances in complex mixtures.^{[1][3]}

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Applications of the title compound as a key intermediate in R&D.

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